

# 2-Methoxyfuran: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Methoxyfuran

Cat. No.: B1219529

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This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **2-Methoxyfuran**. The information is intended for use by professionals in research and development environments. All procedures should be conducted in accordance with institutional and regulatory safety standards.

## Chemical Identification and Physical Properties

Identifier	Value	Source
Chemical Name	2-Methoxyfuran	N/A
Synonyms	2-Furyl methyl ether	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	25414-22-6	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C5H6O2	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	98.10 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Liquid	<a href="#">[4]</a>
Density	1.065 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index	n20/D 1.447	<a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[4]</a>

## Hazard Identification and Classification

**2-Methoxyfuran** is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[5]</a>
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed	<a href="#">[1]</a> <a href="#">[3]</a>
Acute Dermal Toxicity	Category 3	H311: Toxic in contact with skin	<a href="#">[1]</a> <a href="#">[3]</a>
Acute Inhalation Toxicity	Category 3	H331: Toxic if inhaled	<a href="#">[1]</a> <a href="#">[3]</a>

Signal Word: Danger[\[1\]](#)[\[3\]](#)

Hazard Pictograms:

- GHS02: Flame
- GHS06: Skull and Crossbones

## Toxicological Data

Comprehensive toxicological data for **2-Methoxyfuran** is limited. The toxicological properties have not been fully investigated.[\[6\]](#) The available information is for acute toxicity classifications. For the related compound, 2-Methylfuran, the following acute toxicity values have been reported:

Toxicity Test	Value	Species	Source
LD50 (Oral)	167 mg/kg	Rat	<a href="#">[7]</a>
LC50 (Inhalation)	1.68 mg/L / 4h	Rat	<a href="#">[7]</a>

Note: This data is for 2-Methylfuran and should be used as an indicator of potential toxicity for **2-Methoxyfuran**, not as a direct substitute.

## Fire and Explosion Hazards

**2-Methoxyfuran** is a highly flammable liquid and vapor.[\[1\]](#)[\[5\]](#) Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[1\]](#) Containers may explode when heated.[\[1\]](#)

Parameter	Value	Source
Flash Point	10 °C (50 °F) - closed cup	<a href="#">[4]</a>
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, carbon dioxide (CO2). <a href="#">[2]</a>	
Unsuitable Extinguishing Media	Do not use a heavy water stream.	<a href="#">[8]</a>
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2). <a href="#">[1]</a> <a href="#">[3]</a>	

## Handling and Storage

Handling:

- Do not breathe mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)[\[2\]](#)
- Handle product only in a closed system or provide appropriate exhaust ventilation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Keep away from heat, sparks, open flames, and hot surfaces. - No smoking.[1][2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2][8]
- Use only non-sparking tools.[1][2][8]
- Ground and bond container and receiving equipment to prevent static electricity discharge. [1][2][3][8]
- Wear appropriate personal protective equipment.[8]

#### Storage:

- Store in a well-ventilated place. Keep container tightly closed.[1][2][3][8]
- Keep in a dry place.[3]
- Store locked up.[1]
- Recommended storage is in a refrigerator/flammables area.[1][3]
- Keep away from strong oxidizing agents.[1][3]

## Exposure Controls and Personal Protection

#### Occupational Exposure Limits:

- No occupational exposure limits have been established for **2-Methoxyfuran**.[9]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[9]
- Respiratory Protection: When engineering controls are not sufficient, use a respirator with an appropriate filter for low boiling organic solvents.[9]

## First Aid Measures

Immediate medical attention is required for all routes of exposure.[\[1\]](#)[\[3\]](#)

Exposure Route	First Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.	<a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.	<a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Immediately call a POISON CENTER or doctor/physician. Clean mouth with water. Do NOT induce vomiting.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Inhalation	Remove to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>

## Spill and Leak Procedures

- Evacuate personnel from the area.[\[10\]](#)
- Remove all sources of ignition.[\[10\]](#)
- Ventilate the area.[\[8\]](#)
- Use personal protective equipment, including a self-contained breathing apparatus.[\[1\]](#)[\[10\]](#)
- Prevent further leakage or spillage if safe to do so.

- Absorb with inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[10]
- Use spark-proof tools and explosion-proof equipment.[1]
- Do not let the chemical enter the environment.[1]

## Experimental Protocols

Detailed experimental protocols for determining the safety profile of **2-Methoxyfuran** are not publicly available. However, the following are summaries of standard methodologies that would be used.

Acute Oral Toxicity (Based on OECD Guideline 423):

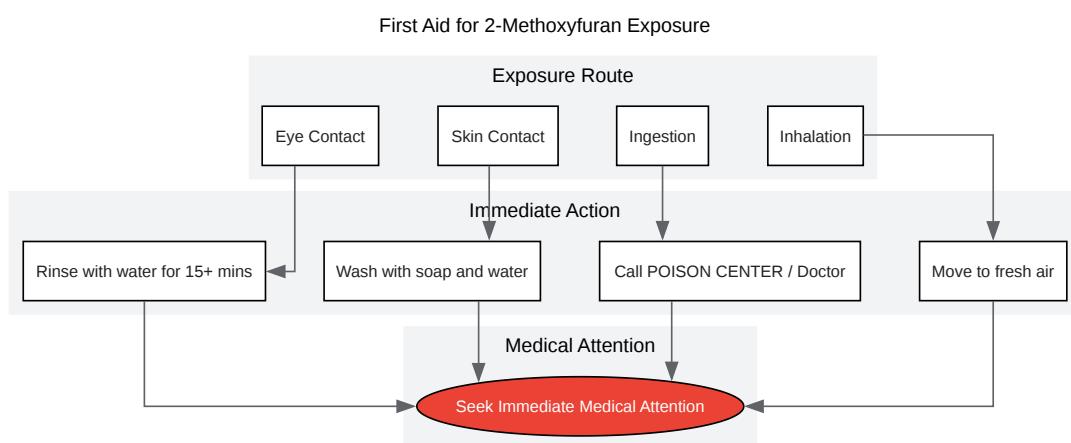
- Principle: A stepwise procedure with a limited number of animals per step. The outcome of each step determines the dose for the next.
- Animals: Typically, three female rats are used for each step. They are fasted before dosing.
- Dosing: The substance is administered in a single oral dose. Dosing is initiated at a level expected to be toxic.
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.
- Endpoint: The procedure allows for the classification of the substance into one of five toxicity categories based on the observed mortality.

Flash Point Determination (Closed-Cup Method, e.g., Pensky-Martens ASTM D93):

- Apparatus: A brass test cup with a tightly fitting lid equipped with a stirring device, a port for an ignition source, and a thermometer.
- Procedure: The sample is placed in the test cup and heated at a slow, constant rate with continuous stirring.

- Ignition Test: At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- Flash Point: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

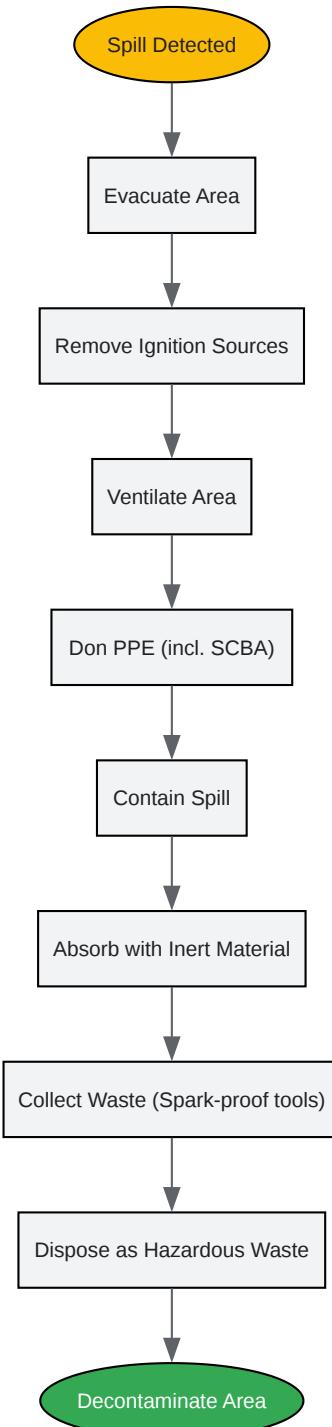
## Visualizations



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Caption: First aid procedures for **2-Methoxyfuran** exposure.

## 2-Methoxyfuran Spill Response Workflow

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Caption: Workflow for responding to a **2-Methoxyfuran** spill.

## Signaling Pathways

Information regarding the specific signaling pathways involved in the toxicology of **2-Methoxyfuran** is not available in public literature. Toxic effects are generally attributed to its reactivity and metabolic products, but a detailed molecular mechanism has not been elucidated.

## Disclaimer

This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) from the manufacturer and follow all applicable local, state, and federal regulations.

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